

Structural Confirmation of 3-Morpholinopropanal: A Comparative NMR Guide

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Compound of Interest

Compound Name: 3-Morpholinopropanal

CAS No.: 19851-01-5

Cat. No.: B012511

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Executive Summary & Synthesis Context

3-Morpholinopropanal (also known as 3-morpholin-4-ylpropanal) is a pivotal intermediate used in reductive aminations to generate pharmaceutical motifs. Its synthesis typically involves the Michael addition of morpholine to acrolein.

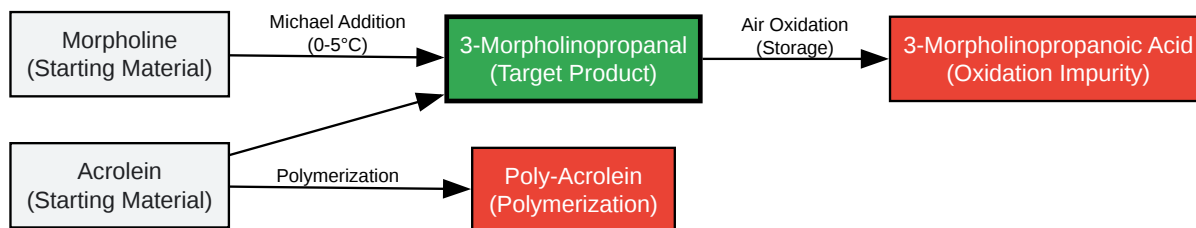
Because aldehydes are labile (prone to oxidation to carboxylic acids or hydration to gem-diols) and acrolein is highly reactive (prone to polymerization), confirming the integrity of this intermediate is critical before downstream processing.

This guide provides a self-validating NMR protocol to:

- **Confirm Identity:** Verify the aldehyde functionality and the tertiary amine formation.
- **Assess Purity:** Distinguish the product from starting materials (Morpholine, Acrolein) and common oxidation byproducts (3-Morpholinopropanoic acid).

Synthesis Pathway Visualization

The following diagram outlines the formation logic and potential impurities to track.[1]



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Figure 1: Synthesis pathway of **3-Morpholinopropanal** via Michael addition, highlighting critical impurities.

Experimental Protocol

To ensure reproducible shifts, sample preparation must be standardized.

- Solvent: Deuterated Chloroform (CDCl_3) is the standard. DMSO- d_6 may be used but will shift hydroxyl/amine protons; CDCl_3 is preferred for aldehydes to avoid hemiacetal formation with protic solvents.
- Concentration: ~10-20 mg in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm or residual solvent at 7.26 ppm (CDCl_3) / 77.16 ppm ($\text{DMSO-}d_6$).

^1H NMR Analysis: The Diagnostic Fingerprint

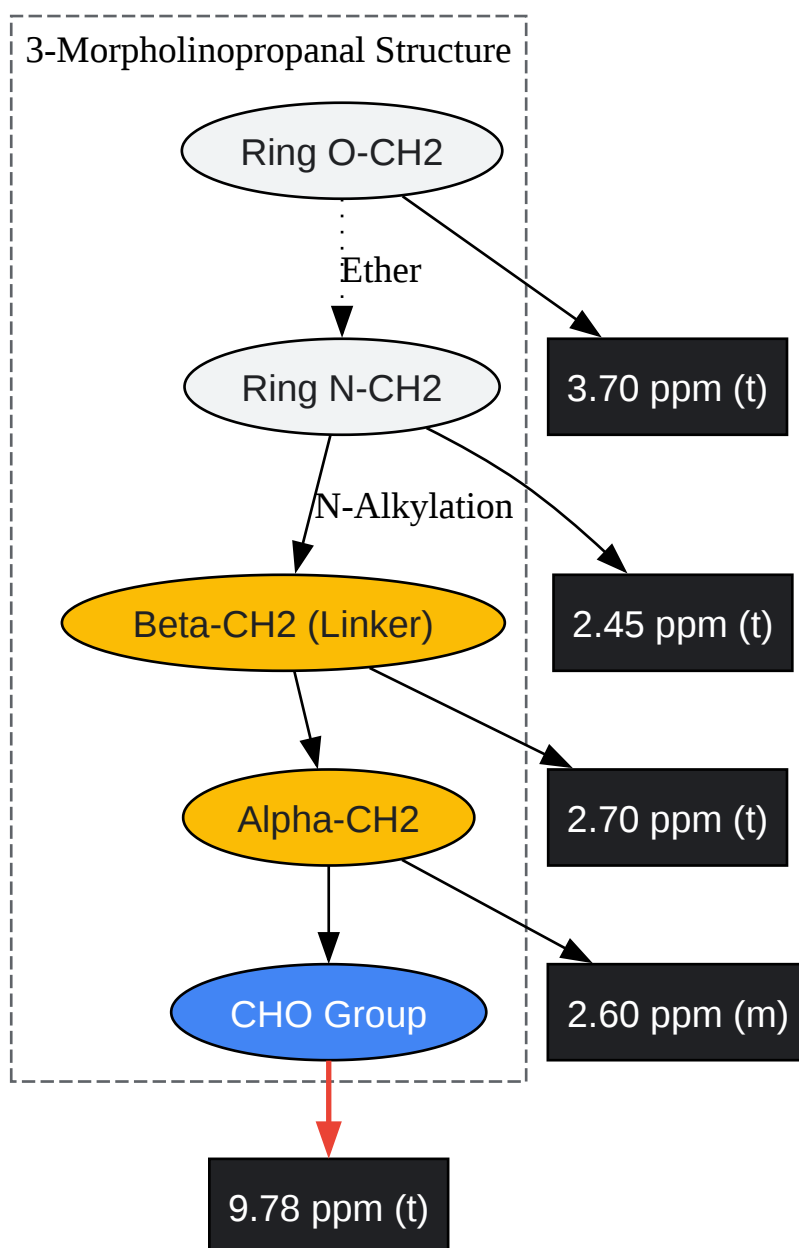
The proton spectrum provides three distinct regions for confirmation: the aldehyde, the morpholine ring, and the propyl linker.

Key Assignments (in)

Position	Chemical Shift (ppm)	Multiplicity	Integration	Assignment Logic
-CHO	9.75 - 9.80	Triplet (Hz)	1H	Diagnostic: Confirms aldehyde presence. Loss of this signal indicates oxidation.
Ring O-	3.65 - 3.75	Triplet / Multiplet	4H	Characteristic of the morpholine ether region. Remains similar to starting material.
Linker N-	2.65 - 2.75	Triplet (Hz)	2H	Methylene group to the carbonyl, attached to nitrogen.
Linker -CO	2.55 - 2.65	Triplet / Multiplet	2H	Methylene group to the carbonyl.
Ring N-	2.40 - 2.50	Triplet / Broad	4H	Critical Check: Upfield shift relative to free morpholine (see comparative analysis below).

Structural Logic Diagram

The following graph correlates the molecular structure nodes to their specific NMR signals.



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Figure 2: Correlation of structural moieties to observed ¹H NMR chemical shifts.

¹³C NMR Analysis: Carbon Backbone Verification

Carbon NMR is definitive for confirming the carbonyl carbon and distinguishing the N-alkylated product from the secondary amine starting material.

Key Assignments (in)

Carbon Type	Shift (ppm)	Assignment Note
C=O (Aldehyde)	200.5 - 201.5	Diagnostic: Distinctive low-field signal. Disappears if oxidized to acid (~175 ppm).
Ring O-	66.5 - 67.0	Morpholine ether carbons.
Ring N-	53.0 - 54.0	Critical Check: Free morpholine N- is ~46 ppm. The shift to ~53 ppm confirms alkylation (tertiary amine formation).
Linker N-	53.0 - 54.0	Often overlaps with Ring N-.
Linker -CO	40.5 - 41.5	Alpha carbon to the aldehyde.

Comparative Performance: Product vs. Alternatives

This section objectively compares the NMR profile of the pure product against its precursors and common degradation products. This allows the researcher to "self-validate" the success of the synthesis.

Table 1: Distinguishing Product from Impurities

Compound	Key Diagnostic Signal (^1H)	Key Diagnostic Signal (^{13}C)	Status
3-Morpholinopropanal	9.78 ppm (CHO) + 2.45 ppm (Ring N-)	201 ppm (CHO) + 53 ppm (Ring N-C)	Target
Morpholine (SM)	~2.90 ppm (Ring N-)	~46 ppm (Ring N-C)	Precursor
Acrolein (SM)	9.5 ppm (CHO) + 6.0- 7.0 ppm (Vinyl)	138/128 ppm (Vinyl C=C)	Toxic Precursor
3-Morpholinopropanoic Acid	Absence of 9.8 ppm; Broad ~11 ppm (COOH)	~175 ppm (COOH)	Oxidation Product

Technical Insight: The most common failure mode in this synthesis is incomplete conversion or oxidation.

- Check the 2.9 ppm region: If you see a triplet here, you have unreacted Morpholine. In the product, these protons shift upfield to ~2.45 ppm due to the change from secondary to tertiary amine.
- Check the 9.5 vs 9.8 ppm region: Acrolein aldehyde is slightly upfield (conjugated) compared to the product aldehyde (saturated).

References

- ChemicalBook. (2023). Morpholine ^1H NMR Spectrum (CAS 110-91-8).[\[2\]Link](#)
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Sources

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- [2. Morpholine\(110-91-8\) 1H NMR \[m.chemicalbook.com\]](#)
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